

Fluorofolin: Application Notes and Protocols for Laboratory Use

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Compound of Interest

Compound Name: Fluorofolin

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Introduction

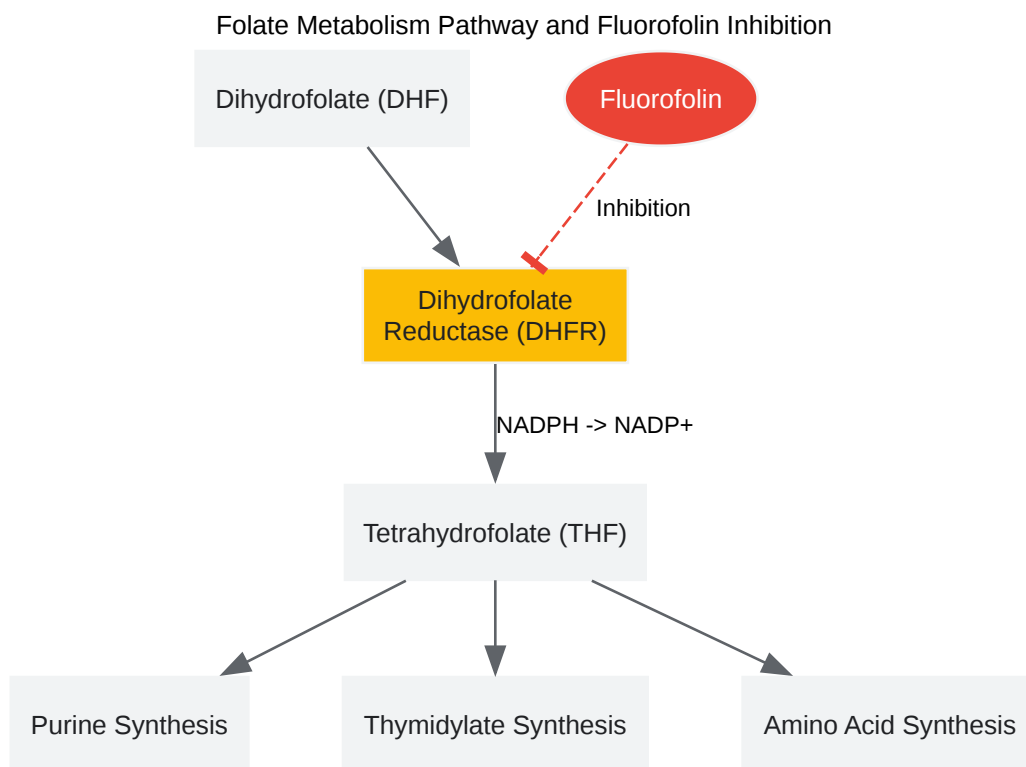
Fluorofolin is a potent inhibitor of dihydrofolate reductase (DHFR), a critical enzyme in the folate metabolism pathway.^{[1][2]} Its inhibitory action disrupts the synthesis of essential precursors for DNA, RNA, and certain amino acids, leading to bacteriostatic effects.^{[2][3]} This document provides detailed application notes and protocols for the use of **Fluorofolin** in a laboratory setting, with a focus on its activity against *Pseudomonas aeruginosa*.

Mechanism of Action

Fluorofolin exerts its antimicrobial effect by binding to and inhibiting dihydrofolate reductase (DHFR).^{[1][2]} DHFR catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF), a vital cofactor in the synthesis of purines, thymidylate, and certain amino acids.^{[4][5]} By blocking this step, **Fluorofolin** depletes the cellular pool of THF, thereby halting DNA synthesis and repair, and ultimately inhibiting bacterial growth. Molecular docking studies suggest that **Fluorofolin** binds to the dihydrofolate binding pocket of DHFR, with a predicted stronger binding affinity than trimethoprim, another DHFR inhibitor.^{[2][6]}

Signaling Pathway

The following diagram illustrates the folate metabolism pathway and the inhibitory action of **Fluorofolin**.



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Caption: Inhibition of DHFR by **Fluorofolin** disrupts the folate metabolism pathway.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Fluorofolin** based on published studies.

Target	Organism	IC50 (nM)	Reference
Dihydrofolate Reductase (DHFR)	E. coli (purified Fola)	2.5 ± 1.1	[2]
Dihydrofolate Reductase (DHFR)	Human (purified)	14.0 ± 4	[2]

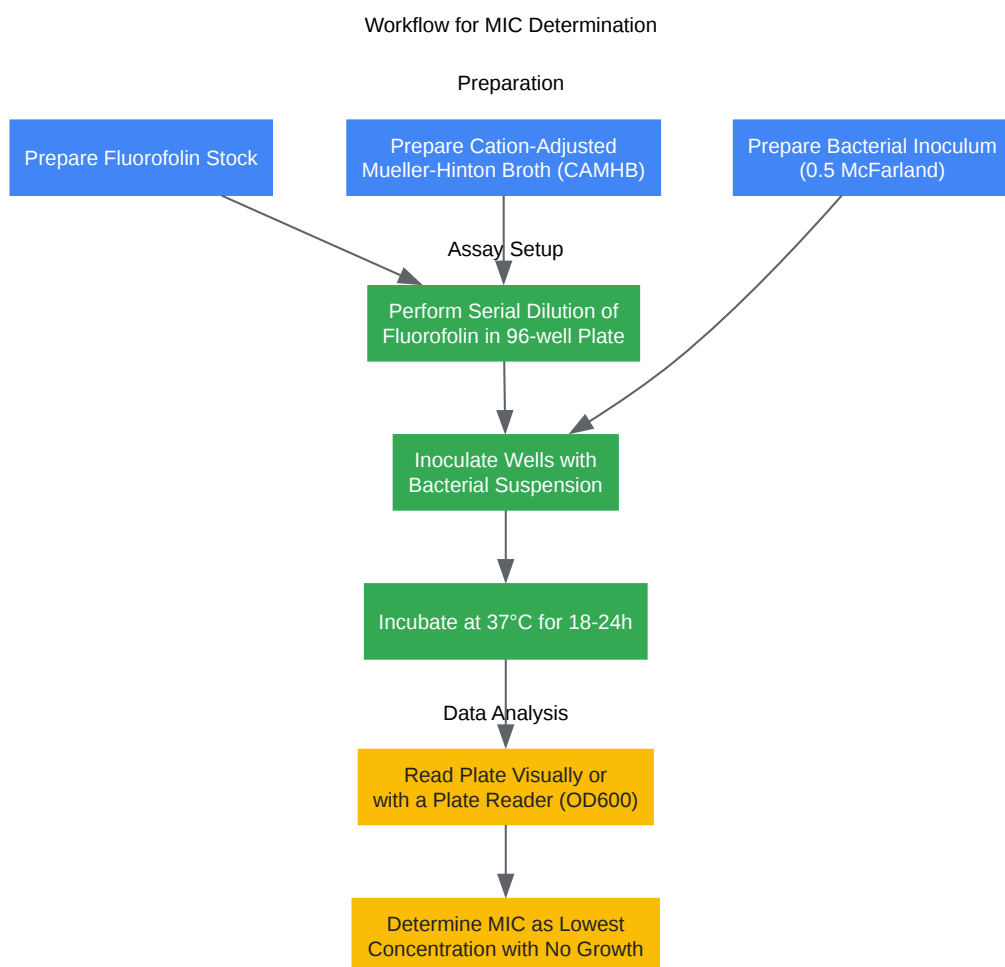
Organism	Strain	Minimum Inhibitory Concentration (MIC) (µg/mL)	Reference
Pseudomonas aeruginosa	PA14	3.1	[2]
Pseudomonas aeruginosa	PA01	<50	[2]
Pseudomonas aeruginosa	ATTC 27853	<50	[2]
ESKAPE Pathogens	Various	<50	[2] [5]

Pharmacokinetic Parameter (Mice)	Value	Reference
Plasma Protein Binding	71.7%	[2]
Peak Plasma Concentration (Oral Admin.)	4.0 µg/mL	[2]
Half-life (Oral Admin.)	12.1 h	[2]

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol outlines the determination of the MIC of **Fluorofolin** against *P. aeruginosa* using the broth microdilution method.



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Caption: Experimental workflow for determining the Minimum Inhibitory Concentration (MIC).

Materials:

- **Fluorofolin**
- *Pseudomonas aeruginosa* strain (e.g., PA14)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator (37°C)

Procedure:

- Prepare **Fluorofolin** Stock Solution: Dissolve **Fluorofolin** in a suitable solvent (e.g., DMSO) to a stock concentration of 1 mg/mL.
- Prepare Bacterial Inoculum: a. From a fresh agar plate, select 3-5 colonies of *P. aeruginosa* and suspend them in sterile saline. b. Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL). c. Dilute the standardized suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the assay wells.
- Perform Serial Dilution: a. Add 100 μ L of CAMHB to all wells of a 96-well plate. b. Add an appropriate volume of the **Fluorofolin** stock solution to the first well to achieve the highest desired concentration (e.g., 64 μ g/mL). c. Perform a 2-fold serial dilution by transferring 100 μ L from each well to the next, discarding the final 100 μ L from the last well in the series.
- Inoculation: Add 100 μ L of the diluted bacterial suspension to each well, resulting in a final volume of 200 μ L and a final bacterial density of approximately 2.5×10^5 CFU/mL.
- Controls:
 - Growth Control: A well containing CAMHB and the bacterial inoculum, but no **Fluorofolin**.
 - Sterility Control: A well containing only CAMHB.

- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of **Fluorofolin** at which there is no visible growth of bacteria. This can be determined by visual inspection or by measuring the optical density at 600 nm (OD600) using a microplate reader.

DHFR Enzyme Inhibition Assay

This protocol describes a colorimetric assay to determine the in vitro inhibitory activity of **Fluorofolin** on purified DHFR enzyme. The assay measures the decrease in absorbance at 340 nm resulting from the oxidation of NADPH by DHFR.



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Caption: Experimental workflow for the in vitro DHFR inhibition assay.

Materials:

- Purified DHFR enzyme (e.g., from *E. coli*)
- **Fluorofolin**
- Dihydrofolate (DHF)
- NADPH
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5)
- Sterile 96-well UV-transparent plates
- Microplate reader capable of kinetic measurements at 340 nm

Procedure:

- Reagent Preparation:
 - Assay Buffer: Prepare and bring to room temperature.
 - DHFR Enzyme: Dilute the enzyme stock to a working concentration in cold assay buffer immediately before use.
 - NADPH Solution: Prepare a stock solution (e.g., 10 mM) in assay buffer. Keep on ice and protected from light.
 - DHF Substrate: Prepare a stock solution (e.g., 10 mM) in assay buffer. Keep on ice and protected from light.
 - **Fluorofolin**: Prepare a serial dilution of **Fluorofolin** in the assay buffer to cover a range of concentrations for IC₅₀ determination (e.g., from 0.1 nM to 1 μ M).
- Assay Setup (in a 96-well plate): a. Add assay buffer, **Fluorofolin** dilutions (or vehicle for control), and the diluted DHFR enzyme solution to the appropriate wells. b. Include controls:
 - No Inhibitor Control: Assay buffer, vehicle, and DHFR enzyme.
 - Background Control: Assay buffer only.

- Pre-incubation: Gently mix and incubate the plate at room temperature for 10-15 minutes to allow **Fluorofolin** to bind to the enzyme.
- Reaction Initiation: Start the reaction by adding a mixture of the DHF substrate and NADPH solution to all wells.
- Measurement: Immediately place the plate in a microplate reader and measure the decrease in absorbance at 340 nm in kinetic mode, recording data every 15-30 seconds for 10-20 minutes.
- Data Analysis: a. Calculate the rate of reaction (decrease in absorbance over time) for each well. b. Determine the percent inhibition for each **Fluorofolin** concentration relative to the no-inhibitor control. c. Plot the percent inhibition against the logarithm of the **Fluorofolin** concentration and fit the data to a dose-response curve to calculate the IC₅₀ value.

Disclaimer

These protocols are intended as a guide and may require optimization for specific experimental conditions and equipment. Always follow standard laboratory safety procedures. For research use only. Not for use in diagnostic procedures.

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References

- 1. [researchgate.net](#) [[researchgate.net](#)]
- 2. [medlink.com](#) [[medlink.com](#)]
- 3. Neutropenic mouse thigh infection model. [[bio-protocol.org](#)]
- 4. [benchchem.com](#) [[benchchem.com](#)]
- 5. [researchgate.net](#) [[researchgate.net](#)]
- 6. [biorxiv.org](#) [[biorxiv.org](#)]

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